

# Proper Disposal of Lifitegrast: A Guide for Laboratory Professionals

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Researchers, scientists, and drug development professionals handling **Lifitegrast** must adhere to specific disposal procedures to ensure laboratory safety, environmental protection, and regulatory compliance. This guide provides detailed, step-by-step instructions for the proper disposal of **Lifitegrast**, its containers, and any contaminated materials.

## **Summary of Lifitegrast Disposal Data**

The following table summarizes key information regarding the disposal and safety of **Lifitegrast**, compiled from various Safety Data Sheets (SDS).



Parameter	Information	Source
Waste Treatment Methods	Must not be disposed of with household garbage. Do not allow the product to reach the sewage system.[1]	Safety Data Sheet
Recommendation	Disposal must be made according to official regulations.[1] Contact a licensed professional waste disposal service.[2]	Safety Data Sheet
Uncleaned Packaging	Disposal must be made according to official regulations.[1]	Safety Data Sheet
Environmental Precautions	Do not allow to enter sewers/surface or ground water.[1]	Safety Data Sheet
Hazard Classification	Not classified as a hazardous substance or mixture.	Safety Data Sheet
Transport Information	Not regulated as a dangerous good for transport (DOT, IMDG, IATA).	Safety Data Sheet

# **Experimental Protocols: Disposal Procedures**

While specific experimental protocols for the chemical inactivation of **Lifitegrast** are not publicly available, the universally recommended procedure for its disposal is through a licensed professional waste disposal service, which typically involves incineration.

Step-by-Step Disposal Protocol for **Lifitegrast** in a Laboratory Setting:

- Segregation of Waste:
  - Establish a designated waste container for all Lifitegrast-related materials. This includes unused or expired Lifitegrast solutions, contaminated personal protective equipment

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(PPE) such as gloves and lab coats, used single-dose containers, and any labware (e.g., pipette tips, vials) that has come into direct contact with the substance.

- This container should be clearly labeled as "Pharmaceutical Waste for Incineration" and include the name "Lifitegrast."
- Handling Unused or Expired Lifitegrast Solution:
  - Do not pour any Lifitegrast solution down the drain or into any watercourse.
  - If in its original single-use containers, these should be placed directly into the designated pharmaceutical waste container.
  - For larger quantities of stock solution, consult with your institution's Environmental Health and Safety (EHS) office for guidance on packaging for disposal.
- Disposal of Contaminated Materials:
  - All materials, including PPE, absorbent pads used for spills, and disposable labware that are contaminated with Lifitegrast should be collected in the designated pharmaceutical waste container.
  - For spills, absorb the material with an inert substance (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
- Disposal of Empty Packaging:
  - The outer packaging (cardboard boxes, foil pouches) that has not been in contact with Lifitegrast can typically be disposed of as general laboratory waste, provided it is not contaminated.
  - Empty single-use plastic containers must be disposed of as pharmaceutical waste, as they are considered to have contained the substance.
- Storage of Pharmaceutical Waste:
  - Store the sealed pharmaceutical waste container in a secure, designated area away from general lab traffic, pending collection by a licensed waste disposal service.



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- Ensure the storage area is compliant with all institutional and local regulations for holding pharmaceutical waste.
- · Arranging for Professional Disposal:
  - Contact your institution's EHS department or a licensed professional waste disposal service to arrange for the pickup and incineration of the Lifitegrast waste.
  - Ensure that all required documentation for the waste manifest is completed accurately.

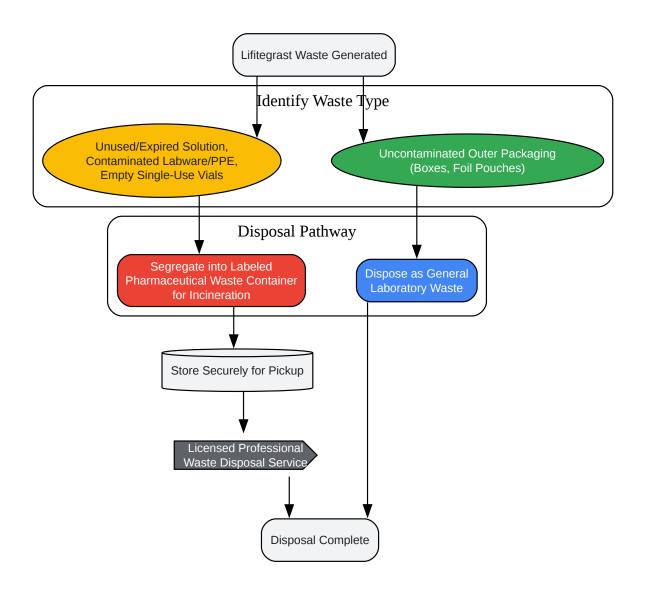
### **Regulatory Framework**

In the United States, the disposal of pharmaceutical waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and, in some cases, by the Drug Enforcement Administration (DEA). While **Lifitegrast** is not currently listed as a hazardous waste under RCRA, it is crucial to adhere to state and local regulations, which may be more stringent. The EPA's regulations under Subpart P provide specific management standards for hazardous waste pharmaceuticals at healthcare facilities.

# **Disposal Workflow Diagram**

The following diagram illustrates the decision-making process for the proper disposal of **Lifitegrast** in a laboratory setting.





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Caption: Lifitegrast Disposal Workflow for Laboratories.

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